

3-Hydroxycatalponol: A Technical Whitepaper on Physicochemical Properties and Biological Activity

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Compound of Interest

Compound Name: 3-Hydroxycatalponol

Cat. No.: B157351

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Introduction

3-Hydroxycatalponol, a sesquiterpenoid of emerging scientific interest, has demonstrated significant biological activities, particularly antimicrobial effects. This technical guide provides a comprehensive overview of its physicochemical properties, methodologies for their determination, and a proposed mechanism for its biological action. The information presented herein is intended to support further research and development of this promising natural compound.

Physicochemical Properties

A summary of the known and predicted physicochemical properties of **3-Hydroxycatalponol** is presented in Table 1. These parameters are crucial for understanding its behavior in biological systems and for the design of future studies.

Table 1: Physicochemical Properties of **3-Hydroxycatalponol**

Property	Value	Source
IUPAC Name	(2R,3R,4R)-3,4-dihydroxy-2-(3-methylbut-2-en-1-yl)-3,4-dihydronaphthalen-1(2H)-one	N/A
CAS Number	265644-24-4	[1][2][3][4][5]
Molecular Formula	C ₁₅ H ₁₈ O ₃	[1][2][3][4]
Molecular Weight	246.30 g/mol	[1][2][3][4]
Appearance	Powder	N/A
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]
Predicted Boiling Point	394.3 ± 42.0 °C	[5]
Predicted Density	1.188 ± 0.06 g/cm ³	[5]
Predicted pKa	13.28 ± 0.60	[5]

Experimental Protocols

Detailed methodologies for the experimental determination of key physicochemical properties of sesquiterpenoids like **3-Hydroxycatalponol** are outlined below. These protocols are based on established analytical techniques for natural products.

Determination of Melting Point

The melting point of a solid compound is a critical indicator of its purity.

Methodology:

- A small, finely powdered sample of **3-Hydroxycatalponol** is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in a calibrated melting point apparatus.

- The sample is heated at a steady rate of 1-2 °C per minute.
- The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting range.
- For a pure compound, this range is typically narrow (0.5-1 °C).

Determination of Octanol-Water Partition Coefficient (LogP)

The LogP value is a measure of a compound's lipophilicity and is a key predictor of its pharmacokinetic properties.

Methodology (Shake-Flask Method):

- A solution of **3-Hydroxycatalponol** is prepared in n-octanol.
- An equal volume of water is added to the n-octanol solution in a separatory funnel.
- The mixture is shaken vigorously for a set period to allow for partitioning of the compound between the two phases.
- The mixture is then centrifuged to ensure complete separation of the n-octanol and water layers.
- The concentration of **3-Hydroxycatalponol** in each phase is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC).
- The LogP value is calculated as the logarithm of the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase.

High-Performance Liquid Chromatography (HPLC) Analysis

HPLC is a fundamental technique for the purification and quantification of **3-Hydroxycatalponol**.

Methodology:

- A stock solution of **3-Hydroxycatalponol** is prepared in a suitable solvent (e.g., methanol or acetonitrile).
- A reversed-phase C18 column is typically used for the separation of sesquiterpenoids.
- The mobile phase consists of a gradient of water and an organic solvent (e.g., acetonitrile or methanol), often with a small amount of acid (e.g., formic acid or trifluoroacetic acid) to improve peak shape.
- The sample is injected onto the column, and the components are separated based on their hydrophobicity.
- A UV detector is commonly used for the detection of **3-Hydroxycatalponol**, as the chromophores in its structure will absorb UV light.
- Quantification is achieved by comparing the peak area of the sample to a calibration curve generated from standards of known concentration.

Biological Activity and Proposed Mechanism of Action

3-Hydroxycatalponol has been identified as a sesquiterpenoid with notable antimicrobial properties. While the precise signaling pathways of its action are still under investigation, a putative mechanism can be proposed based on the known antimicrobial activities of other terpenoids. The primary modes of action are believed to involve the disruption of the bacterial cell membrane and the inhibition of essential enzymes.

Proposed Antimicrobial Mechanism of Action

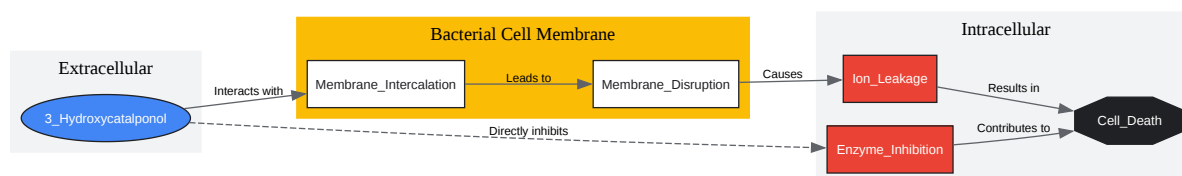
The lipophilic nature of **3-Hydroxycatalponol** likely facilitates its interaction with the bacterial cell membrane. This interaction can lead to a cascade of events culminating in cell death.

Key Steps in the Proposed Mechanism:

- **Membrane Intercalation:** The molecule inserts itself into the lipid bilayer of the bacterial cell membrane.

- **Membrane Disruption:** This insertion disrupts the integrity and fluidity of the membrane, leading to increased permeability.
- **Ion Leakage:** The compromised membrane allows for the uncontrolled leakage of essential ions and metabolites from the cytoplasm.
- **Enzyme Inhibition:** **3-Hydroxycatalponol** may also interact with and inhibit the function of membrane-bound or intracellular enzymes that are critical for cellular processes such as respiration and cell wall synthesis.
- **Cell Death:** The cumulative effect of membrane disruption and enzyme inhibition leads to the cessation of cellular functions and ultimately, bacterial cell death.

The following diagram illustrates this proposed mechanism of action.

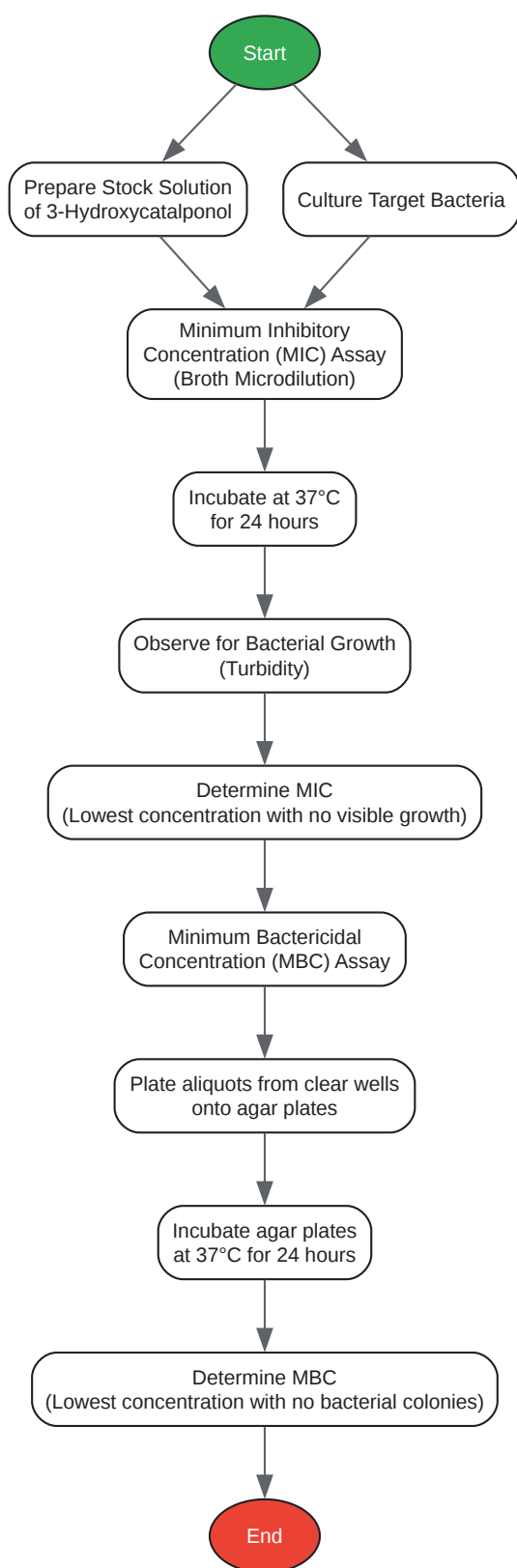


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Caption: Proposed antimicrobial mechanism of **3-Hydroxycatalponol**.

Experimental Workflow for Antimicrobial Activity Assessment

To validate the antimicrobial properties of **3-Hydroxycatalponol**, a systematic experimental workflow is necessary. This involves determining the minimum inhibitory concentration (MIC) and minimum bactericidal concentration (MBC) against a panel of pathogenic bacteria.



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